

AD57 hydrochloride solubility and preparation for experiments

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Compound of Interest

Compound Name: AD57 hydrochloride

Cat. No.: B2908064

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Application Notes and Protocols: AD57 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Product Information

AD57 hydrochloride is a potent, orally active, polypharmacological cancer therapeutic agent. [1][2] It functions as a multikinase inhibitor, targeting several key signaling pathways implicated in cancer cell proliferation, invasion, and metabolism.[1]

Chemical Properties:

- Formal Name: N-[4-[4-amino-1-(1-methylethyl)-1H-pyrazolo[3,4-d]pyrimidin-3-yl]phenyl]-N'-[3-(trifluoromethyl)phenyl]-urea, monohydrochloride[1][3]
- CAS Number: 2320261-72-9[1][3]
- Molecular Formula: C₂₂H₂₀F₃N₇O • HCl[1]
- Formula Weight: 491.9 g/mol [1]
- Appearance: Crystalline solid[1]

- Purity: $\geq 98\%$ [\[1\]](#)

Physicochemical Properties

Solubility

The solubility of **AD57 hydrochloride** has been determined in various common laboratory solvents. It is crucial to select the appropriate solvent based on the experimental requirements, such as compatibility with cell culture media or formulation for in vivo studies.

Solvent	Solubility	Reference
Dimethylformamide (DMF)	14 mg/mL	[1] [4]
Dimethyl sulfoxide (DMSO)	10 mg/mL	[1] [4]
Ethanol	5 mg/mL	[1] [4]
DMF:PBS (pH 7.2) (1:4)	0.20 mg/mL	[1]

Stability and Storage

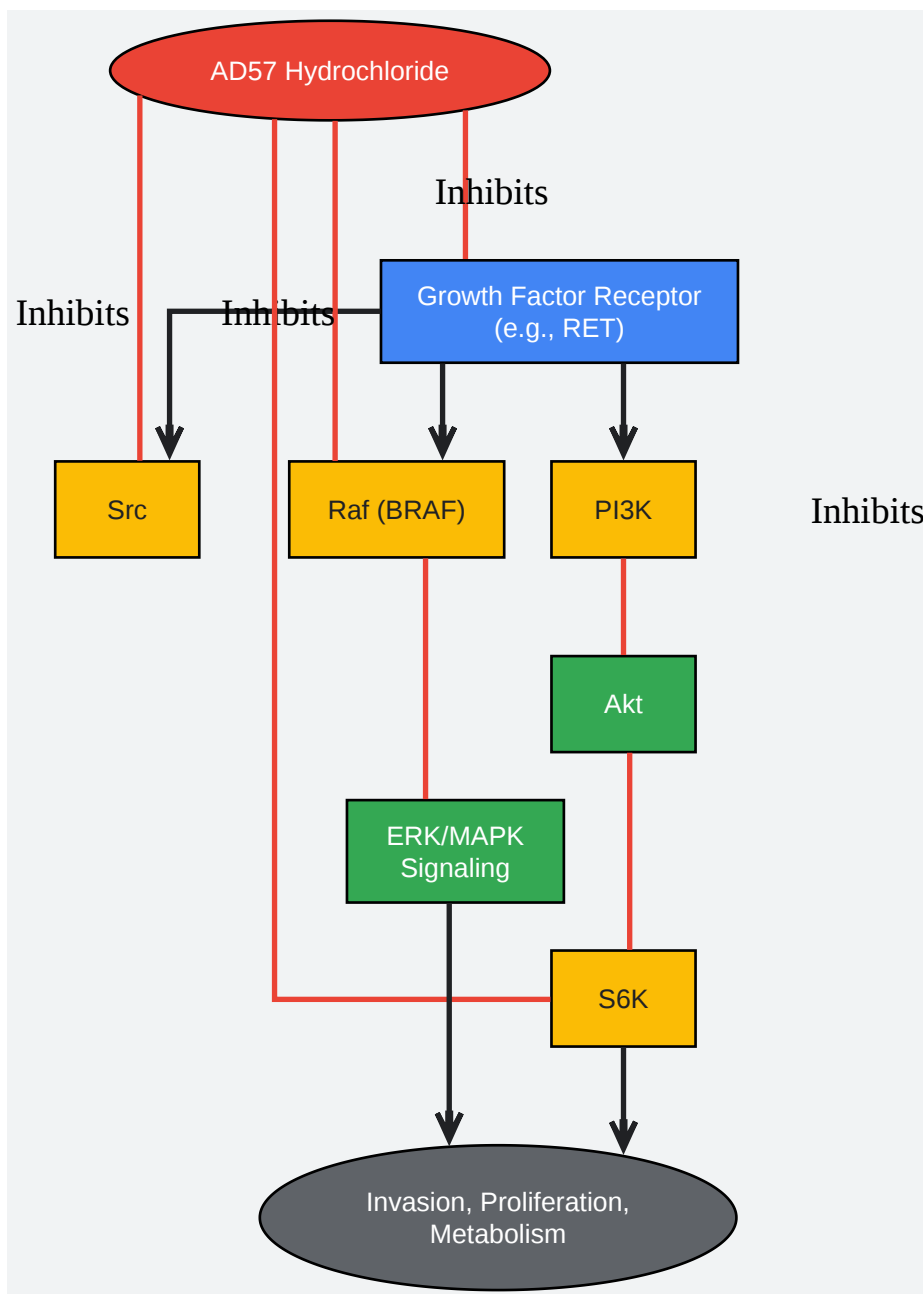
Proper storage is critical to maintain the integrity and activity of **AD57 hydrochloride**. The compound is stable under recommended storage conditions.[\[5\]](#)

Form	Storage Temperature	Notes	Reference
Crystalline Solid (Powder)	-20°C	Keep container tightly sealed in a cool, well-ventilated area.	[4] [5]
In Solvent	-80°C	Protect from light and moisture.	[5]

Incompatible Materials: Avoid strong acids/alkalis and strong oxidizing/reducing agents.[\[5\]](#)

Biological Activity and Signaling Pathways

AD57 hydrochloride is a potent inhibitor of the receptor tyrosine kinase RET, with an IC50 value of 2 nM.[1] Its anti-cancer activity is attributed to its ability to modulate multiple targets. Notably, it interferes with kinases downstream of RET, including Src, Raf (BRAF), and S6K, thereby disrupting signaling pathways that are crucial for cancer cell function.[1][2]



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AD57 inhibits RET and downstream kinases like Src, Raf, and S6K.

Experimental Protocols

The following protocols provide a general guideline for the preparation of **AD57 hydrochloride** solutions for in vitro and in vivo experiments.

Preparation of a 10 mM DMSO Stock Solution

This protocol is suitable for preparing a concentrated stock solution for subsequent dilution in aqueous media for cell-based assays.

Materials:

- **AD57 hydrochloride** (Formula Weight: 491.9 g/mol)
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene or glass vials
- Calibrated precision balance
- Vortex mixer and/or sonicator

Procedure:

- Calculation: To prepare a 10 mM stock solution, weigh out 4.92 mg of **AD57 hydrochloride** for every 1 mL of DMSO.
 - Calculation: $10 \text{ mmol/L} \times 1 \text{ L}/1000 \text{ mL} \times 491.9 \text{ g/mol} \times 1000 \text{ mg/g} = 4.919 \text{ mg/mL}$
- Weighing: Carefully weigh the required amount of **AD57 hydrochloride** powder and place it into a sterile vial.
- Dissolution: Add the calculated volume of DMSO to the vial.
- Mixing: Cap the vial tightly and vortex thoroughly. If necessary, briefly sonicate the solution in a water bath to ensure complete dissolution. The solution should be clear and free of particulates.

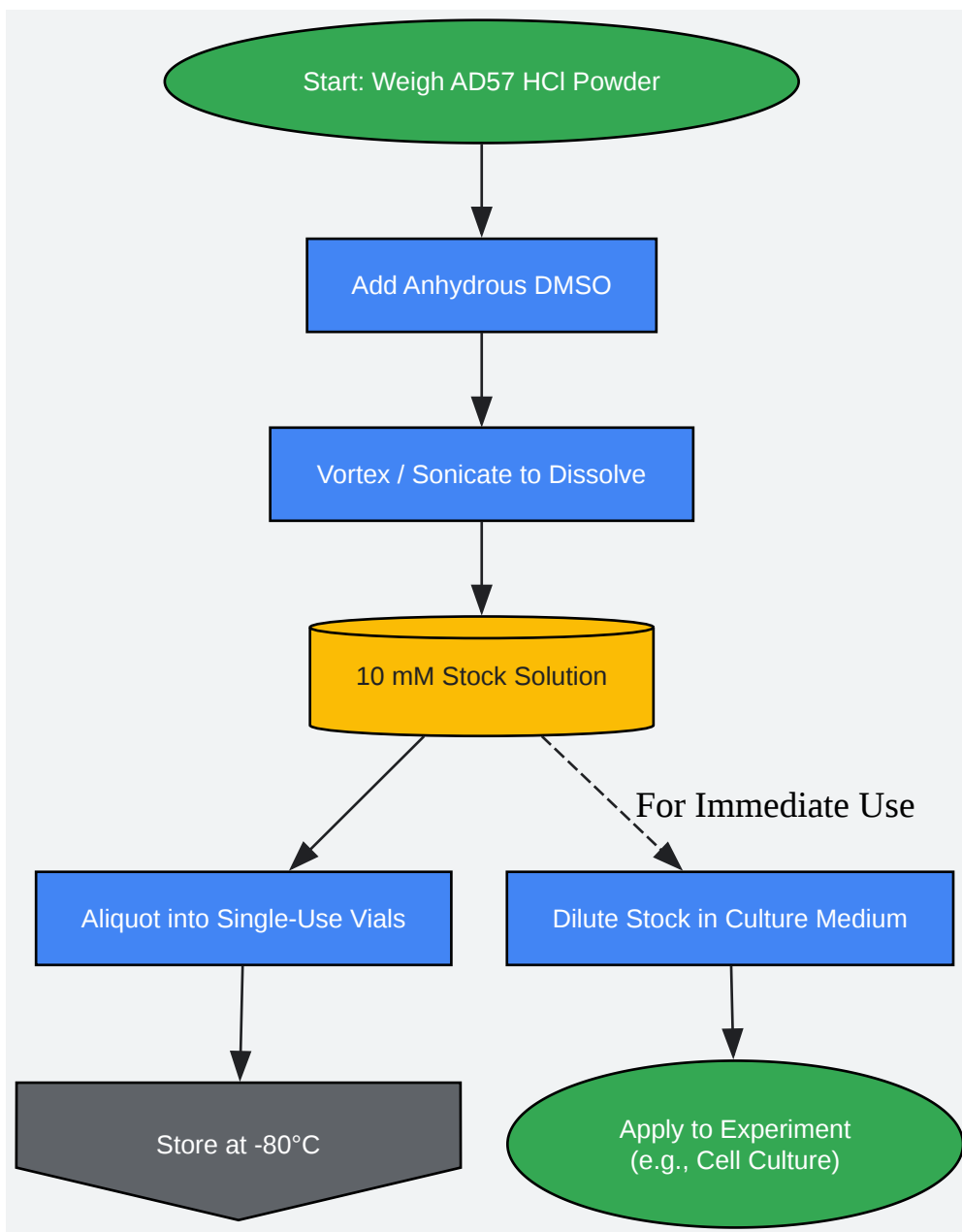
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C.[\[5\]](#)

Preparation of Working Solutions for Cell Culture

Important: The final concentration of DMSO in cell culture media should typically be kept below 0.5% (v/v) to avoid solvent-induced cytotoxicity.

Procedure:

- Thaw a single-use aliquot of the 10 mM **AD57 hydrochloride** stock solution at room temperature.
- Perform a serial dilution of the stock solution into your desired cell culture medium to achieve the final working concentration.
 - Example for 10 μ M: Dilute the 10 mM stock solution 1:1000. For instance, add 1 μ L of the 10 mM stock to 1 mL of cell culture medium.
- Mix the working solution gently by pipetting or inverting the tube before adding it to the cell cultures.



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Workflow for preparing **AD57 hydrochloride** stock and working solutions.

Safety Precautions

- Handle **AD57 hydrochloride** in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

- Avoid inhalation of dust and contact with skin and eyes.[5]
- Consult the Material Safety Data Sheet (MSDS) for complete safety information before handling.

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